

Application Notes & Protocols: Comprehensive Spectroscopic Characterization of 3,4-Diphenylisoxazol-5-amine

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Compound of Interest

Compound Name: 3,4-Diphenylisoxazol-5-amine

CAS No.: 52392-73-1

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This document provides a detailed technical guide for the comprehensive spectroscopic characterization of **3,4-Diphenylisoxazol-5-amine**, a heterocyclic compound of significant interest in medicinal chemistry and synthetic research. The structural elucidation of such molecules is paramount for verifying synthesis, ensuring purity, and understanding structure-activity relationships. This guide moves beyond rote procedures to explain the underlying principles behind experimental choices, ensuring a robust and self-validating analytical workflow. We will cover Nuclear Magnetic Resonance (NMR), Fourier-Transform Infrared (FT-IR) Spectroscopy, Mass Spectrometry (MS), and Ultraviolet-Visible (UV-Vis) Spectroscopy. Each section includes field-proven protocols, data interpretation insights, and a summary of expected quantitative data to serve as a benchmark for researchers.

Introduction: The Analytical Imperative for 3,4-Diphenylisoxazol-5-amine

The isoxazole scaffold is a privileged structure in drug discovery, present in numerous therapeutic agents. The specific analogue, **3,4-Diphenylisoxazol-5-amine**, combines the isoxazole core with two phenyl groups and a primary amine, creating a unique electronic and steric profile that is a compelling target for further functionalization. Unambiguous confirmation of its molecular structure is the foundational step upon which all subsequent research—be it biological screening or further chemical modification—is built. A multi-spectroscopic approach is therefore not merely recommended but essential for complete and accurate characterization. This guide provides the strategic framework for acquiring and interpreting this critical data.

At a Glance: Predicted Spectroscopic Data Summary

For efficient verification, the following table summarizes the predicted quantitative data for **3,4-Diphenylisoxazol-5-amine**. These values are derived from analyses of structurally related compounds and established principles of spectroscopy.^{[1][2][3]} Minor deviations are expected based on solvent choice and instrumentation.

Spectroscopic Technique	Parameter	Predicted Value / Range	Notes
^1H NMR	Chemical Shift (δ) of Aromatic Protons	$\sim 7.20 - 7.80$ ppm (multiplet, 10H)	Phenyl group protons.
Chemical Shift (δ) of Amine Protons	$\sim 5.5 - 6.5$ ppm (broad singlet, 2H)	Exchangeable with D_2O ; position is solvent-dependent.	
^{13}C NMR	Chemical Shift (δ) of Isoxazole C-3	$\sim 158 - 162$ ppm	Attached to a phenyl group and the ring nitrogen.
Chemical Shift (δ) of Isoxazole C-4	$\sim 115 - 120$ ppm	Attached to a phenyl group.	
Chemical Shift (δ) of Isoxazole C-5	$\sim 165 - 170$ ppm	Bearing the amine group.	
Chemical Shift (δ) of Aromatic Carbons	$\sim 125 - 140$ ppm	Multiple signals expected.	
FT-IR	N-H Stretch (Amine)	$3300 - 3500\text{ cm}^{-1}$ (two bands)	Asymmetric and symmetric stretching of the primary amine.
Aromatic C-H Stretch	$\sim 3050 - 3100\text{ cm}^{-1}$		
C=N Stretch (Isoxazole Ring)	$\sim 1610 - 1640\text{ cm}^{-1}$		
C=C Stretch (Aromatic Rings)	$\sim 1450 - 1600\text{ cm}^{-1}$ (multiple bands)		
N-O Stretch (Isoxazole Ring)	$\sim 1380 - 1420\text{ cm}^{-1}$		
Mass Spectrometry (ESI-MS)	Molecular Ion Peak $[\text{M}+\text{H}]^+$	$m/z \approx 251.10$	Calculated for $\text{C}_{15}\text{H}_{13}\text{N}_2\text{O}^+$.
UV-Vis Spectroscopy	Wavelength of Max. Absorbance (λ_{max})	$\sim 260 - 280$ nm	In a polar solvent like Ethanol. Attributable

to $\pi \rightarrow \pi^*$ transitions.

Nuclear Magnetic Resonance (NMR) Spectroscopy: Mapping the Core Skeleton

Objective: To elucidate the precise carbon-hydrogen framework of the molecule, confirm the number and environment of all protons and carbons, and verify the substitution pattern of the isoxazole ring.

Expertise & Causality: Experimental Design

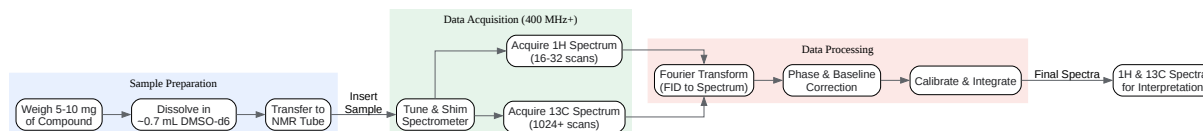
The choice of a deuterated solvent is critical. While Chloroform-d (CDCl_3) is a common choice, Dimethyl sulfoxide-d₆ (DMSO-d_6) is often superior for this class of compound. The primary amine protons ($-\text{NH}_2$) are acidic and exchange rapidly with trace amounts of water, often leading to broad or invisible signals in CDCl_3 . DMSO-d_6 , being a hydrogen bond acceptor, slows this exchange rate, resulting in sharper, more easily identifiable NH_2 peaks.^[4] Tetramethylsilane (TMS) is used as the universal internal standard (0.00 ppm) due to its chemical inertness and single, sharp resonance peak outside the typical range for organic molecules.

Experimental Protocol: ^1H and ^{13}C NMR

- Sample Preparation: Accurately weigh 5-10 mg of **3,4-Diphenylisoxazol-5-amine** and dissolve it in ~0.7 mL of DMSO-d_6 in a clean, dry NMR tube. Ensure complete dissolution, vortexing gently if necessary.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly tuned and shimmed for the sample.
- ^1H NMR Acquisition:
 - Pulse Program: Standard single-pulse sequence.
 - Spectral Width: 0-12 ppm.
 - Acquisition Time: ~3-4 seconds.

- Relaxation Delay: 2 seconds. A longer delay may be needed if quantitative integration is critical.
- Scans: 16-32 scans for good signal-to-noise.
- ¹³C NMR Acquisition:
 - Pulse Program: Proton-decoupled pulse sequence (e.g., zgpg30).[\[1\]](#)
 - Spectral Width: 0-200 ppm.
 - Acquisition Time: ~1-2 seconds.
 - Relaxation Delay: 2-5 seconds. Quaternary carbons have longer relaxation times.
 - Scans: 1024-4096 scans are typically required due to the low natural abundance of ¹³C.
- Data Processing:
 - Apply Fourier transform to the acquired Free Induction Decay (FID).
 - Perform phase correction and baseline correction on the resulting spectrum.
 - Calibrate the chemical shift scale using the residual DMSO solvent peak (δ ~2.50 ppm for ¹H, δ ~39.52 ppm for ¹³C) or TMS (δ 0.00 ppm).
 - Integrate the peaks in the ¹H NMR spectrum to determine the relative proton ratios.

Visualization: NMR Experimental Workflow



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Caption: Workflow for NMR data acquisition and processing.

Fourier-Transform Infrared (FT-IR) Spectroscopy: Identifying Functional Groups

Objective: To rapidly identify the key functional groups present in the molecule, providing direct evidence for the amine (-NH₂) group and the isoxazole ring system.

Expertise & Causality: Experimental Design

For solid, crystalline samples, the KBr pellet method is a classic and reliable technique that produces high-quality spectra. It involves intimately grinding the sample with potassium bromide, which is transparent in the IR region, to minimize scattering effects. Alternatively, Attenuated Total Reflectance (ATR) is a modern, faster technique requiring minimal sample preparation, where the sample is simply pressed against a high-refractive-index crystal (like diamond or germanium). The choice depends on available instrumentation and desired sample throughput.

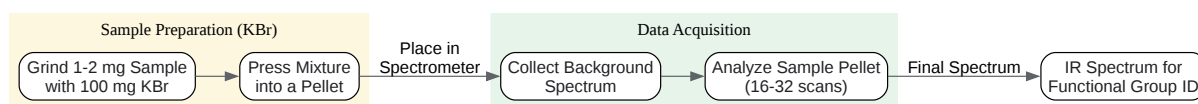
Experimental Protocol: FT-IR (KBr Pellet Method)

- Sample Preparation:
 - Grind 1-2 mg of **3,4-Diphenylisoxazol-5-amine** with ~100 mg of dry, spectroscopic-grade KBr powder using an agate mortar and pestle until a fine, homogenous powder is

obtained.

- Transfer the powder to a pellet-pressing die.
- Apply pressure (typically 8-10 tons) under vacuum for several minutes to form a transparent or semi-transparent pellet.
- Instrumentation: Place the KBr pellet in the sample holder of an FT-IR spectrometer.
- Data Acquisition:
 - Collect a background spectrum of the empty sample compartment first. The instrument will automatically subtract this from the sample spectrum.
 - Spectral Range: 4000 - 400 cm^{-1} .
 - Resolution: 4 cm^{-1} .
 - Scans: 16-32 scans.
- Data Processing: The resulting spectrum of transmittance or absorbance vs. wavenumber is analyzed for characteristic absorption bands.

Visualization: FT-IR Experimental Workflow



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Caption: Workflow for FT-IR data acquisition via KBr pellet.

Mass Spectrometry (MS): Confirming Molecular Weight

Objective: To determine the accurate molecular weight of the compound, thereby confirming its elemental composition.

Expertise & Causality: Experimental Design

Electrospray Ionization (ESI) is the preferred method for this molecule. It is a "soft" ionization technique that imparts minimal energy to the analyte, reducing fragmentation and typically producing a prominent protonated molecular ion peak ($[M+H]^+$). This is ideal for unequivocally establishing the molecular weight. High-Resolution Mass Spectrometry (HRMS), often performed on Time-of-Flight (TOF) or Orbitrap analyzers, can provide a mass measurement with high accuracy (to within 0.001 Da), allowing for the confident determination of the molecular formula.

Experimental Protocol: ESI-MS

- **Sample Preparation:** Prepare a dilute solution (~0.1 mg/mL) of the compound in a suitable solvent such as methanol or acetonitrile. The solvent should be of high purity (LC-MS grade).
- **Instrumentation:** Introduce the sample into an ESI-equipped mass spectrometer (e.g., Q-TOF, Orbitrap) via direct infusion or through an HPLC system.
- **Data Acquisition:**
 - **Ionization Mode:** Positive Ion Mode to detect $[M+H]^+$.
 - **Mass Range:** Scan a range appropriate for the expected molecular weight (e.g., m/z 100-500).
 - **Source Parameters:** Optimize capillary voltage, nebulizer gas pressure, and drying gas temperature for maximum signal intensity.
- **Data Processing:**
 - The resulting mass spectrum is analyzed for the most intense peak in the molecular ion region.
 - For HRMS data, the measured accurate mass is compared to the theoretical mass calculated for the predicted molecular formula ($C_{15}H_{12}N_2O$).

Visualization: Mass Spectrometry Experimental Workflow



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Caption: Workflow for ESI-MS molecular weight determination.

Ultraviolet-Visible (UV-Vis) Spectroscopy: Probing Electronic Structure

Objective: To investigate the electronic transitions within the molecule, which are characteristic of its conjugated π -system comprising the phenyl and isoxazole rings.

Expertise & Causality: Experimental Design

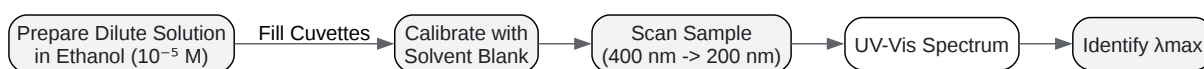
The solvent for UV-Vis spectroscopy must be transparent in the wavelength range of interest (typically >220 nm). Spectroscopic grade ethanol or methanol are excellent choices as they are polar, readily dissolve the analyte, and are UV-transparent. The analysis relies on the Beer-Lambert Law, so preparing a dilute solution of a precisely known concentration is essential if molar absorptivity (ϵ) is to be calculated.

Experimental Protocol: UV-Vis Spectroscopy

- **Sample Preparation:** Prepare a stock solution of the compound in spectroscopic grade ethanol. From this, prepare a dilute solution (e.g., 10^{-5} to 10^{-6} M) to ensure the absorbance reading is within the linear range of the instrument (ideally 0.1 - 1.0 AU).
- **Instrumentation:** Use a dual-beam UV-Vis spectrophotometer.
- **Data Acquisition:**
 - Fill one cuvette with the solvent (ethanol) to serve as the blank and the other with the sample solution.

- Place the cuvettes in the spectrophotometer.
- Run a baseline correction with the solvent blank.
- Scan the sample from approximately 400 nm down to 200 nm.
- Data Processing: The resulting spectrum is plotted as absorbance versus wavelength. Identify the wavelength(s) of maximum absorbance (λ_{max}).

Visualization: UV-Vis Spectroscopy Experimental Workflow



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